

Chemical properties and structure elucidation of α -Damascone

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An In-depth Technical Guide to the Chemical Properties and Structure Elucidation of α -Damascone

For Researchers, Scientists, and Drug Development Professionals

Abstract

α -Damascone is a C13 norterpenoid and a member of the damascone family of aromatic ketones, highly valued in the fragrance and flavor industries for its complex and potent rose-like, fruity aroma.^[1] First identified as a key aroma component in Bulgarian rose oil (*Rosa damascena*), it is now primarily produced synthetically to meet commercial demand.^{[1][2]} This technical guide provides a comprehensive overview of the chemical properties of α -Damascone and the key analytical techniques employed in its structure elucidation. Detailed experimental protocols and visual diagrams are included to facilitate a deeper understanding for research and development professionals.

Chemical and Physical Properties

α -Damascone is a colorless to pale yellow liquid characterized by a strong, multifaceted odor profile described as floral-fruity, with notes of rose, apple, and honey, as well as tobacco-like and green undertones.^[1] Its chemical identifiers and physical properties are summarized in the tables below.

Table 1: Chemical Identification of α -Damascone

Identifier	Value
IUPAC Name	(E)-1-(2,6,6-trimethylcyclohex-2-en-1-yl)but-2-en-1-one[3]
Synonyms	alpha-Damascone, 1-(2,6,6-trimethyl-2-cyclohexen-1-yl)-2-buten-1-one[1]
CAS Number	43052-87-5[1]
Molecular Formula	C ₁₃ H ₂₀ O[3][4]
Molecular Weight	192.30 g/mol [1][4]
FEMA Number	3420[1]

Table 2: Physical and Chemical Properties of α -Damascone

Property	Value
Appearance	Colorless to pale yellow liquid[1][5]
Purity by GC	$\geq 95\%$ (Sum of Isomers)[3]
Boiling Point	267.13 °C[3]
Flash Point	> 93.33 °C[3][6]
Density	$\sim 0.928 - 0.938$ g/mL[3][7]
Refractive Index (@ 20°C)	1.492 - 1.500[3][5][6]
Solubility	Soluble in ethanol and essential oils; insoluble in water[3][7]

Structure Elucidation

The definitive structure of α -Damascone has been established through a combination of chemical synthesis and modern spectroscopic techniques. The elucidation process confirms the presence of an α,β -unsaturated ketone functional group and a 2,6,6-trimethyl-2-cyclohexen-1-yl ring system.[1]

Spectroscopic Analysis

Spectroscopic methods are fundamental to confirming the molecular structure of α -Damascone. The primary techniques used are Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

^1H and ^{13}C NMR spectroscopy provide detailed information about the carbon-hydrogen framework of the molecule.

Table 3: NMR Spectral Data for α -Damascone in CDCl_3 [8][9]

^1H NMR (500 MHz, CDCl_3) δ (ppm)	^{13}C NMR (125 MHz, CDCl_3) δ_c (ppm)
6.85 (m, 1H)	201.6
6.30 (d, $J = 15.4$ Hz, 1H)	141.6
5.59 (m, 1H)	131.6
2.88 (s, 1H)	129.9
2.07 (dt, $J = 20.3, 15.3$ Hz, 2H)	122.9
1.87 (t, $J = 11.4$ Hz, 3H)	60.7
1.68 (m, 1H)	31.8
1.54 (m, 3H)	30.7
1.14 (dt, $J = 19.8, 10.0$ Hz, 1H)	27.4
0.93 (s, 3H)	27.3
0.84 (s, 3H)	22.6
22.0	
17.5	

The ^1H NMR spectrum confirms the presence of vinylic protons in the butenone side chain and the cyclohexene ring. The ^{13}C NMR spectrum shows a characteristic peak for the ketone carbonyl carbon at 201.6 ppm and signals for the olefinic carbons.[8][9]

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of α -Damascone. Under Electrospray Ionization (ESI), the molecule is typically observed as the molecular ion $[M]^+$ at m/z 192, corresponding to its molecular formula $C_{13}H_{20}O$.^{[8][9]} Gas Chromatography-Mass Spectrometry (GC-MS) is also widely used for its analysis.^[7]

Experimental Protocols

The structure of α -Damascone is often confirmed through its synthesis from readily available starting materials like α -ionone.^{[8][9]}

Synthesis of α -Damascone from α -Ionone

A recently developed synthetic route involves four main steps: oximization, epoxidation, dehydration, and reduction.^{[8][9]}

Protocol:

- Oximization of α -Ionone: α -Ionone is reacted with hydroxylamine hydrochloride and sodium acetate in an ethanol/water solution. The mixture is stirred for 4 hours at 55°C. After cooling and extraction with ethyl acetate, the product, α -ionone oxime, is obtained.^[8]
- Epoxidation of α -Ionone Oxime: The α -ionone oxime is dissolved in water with a phase-transfer catalyst (CTAOH). Hydrogen peroxide and lithium hydroxide are added at a temperature below 15°C. The reaction proceeds for 15 hours, followed by extraction with dichloromethane to yield the epoxide.^[8]
- Dehydration to Isoxazole: The epoxide is dissolved in cyclohexane, and hydrochloric acid is added dropwise at 35°C. The mixture is refluxed for 6 hours. After neutralization and extraction, the α -ionone isoxazole is obtained.^{[8][9]}
- Reduction to α -Damascone: The isoxazole derivative is dissolved in cyclohexane and absolute ethanol. Sodium metal is added at 35°C, and the mixture is refluxed for 8 hours. After quenching with aqueous ammonium chloride and extraction, the crude product is purified by distillation to yield α -Damascone.^{[8][9]}

NMR Sample Preparation and Analysis

Protocol:

- **Sample Preparation:** Dissolve approximately 5-10 mg of purified α -Damascone in ~0.6 mL of deuterated chloroform (CDCl_3) containing tetramethylsilane (TMS) as an internal standard.
- **Data Acquisition:** Acquire ^1H and ^{13}C NMR spectra on a 500 MHz (or higher) spectrometer. Standard pulse programs are used for both one-dimensional and, if necessary, two-dimensional (e.g., COSY, HSQC) experiments to confirm assignments.

Visualizations

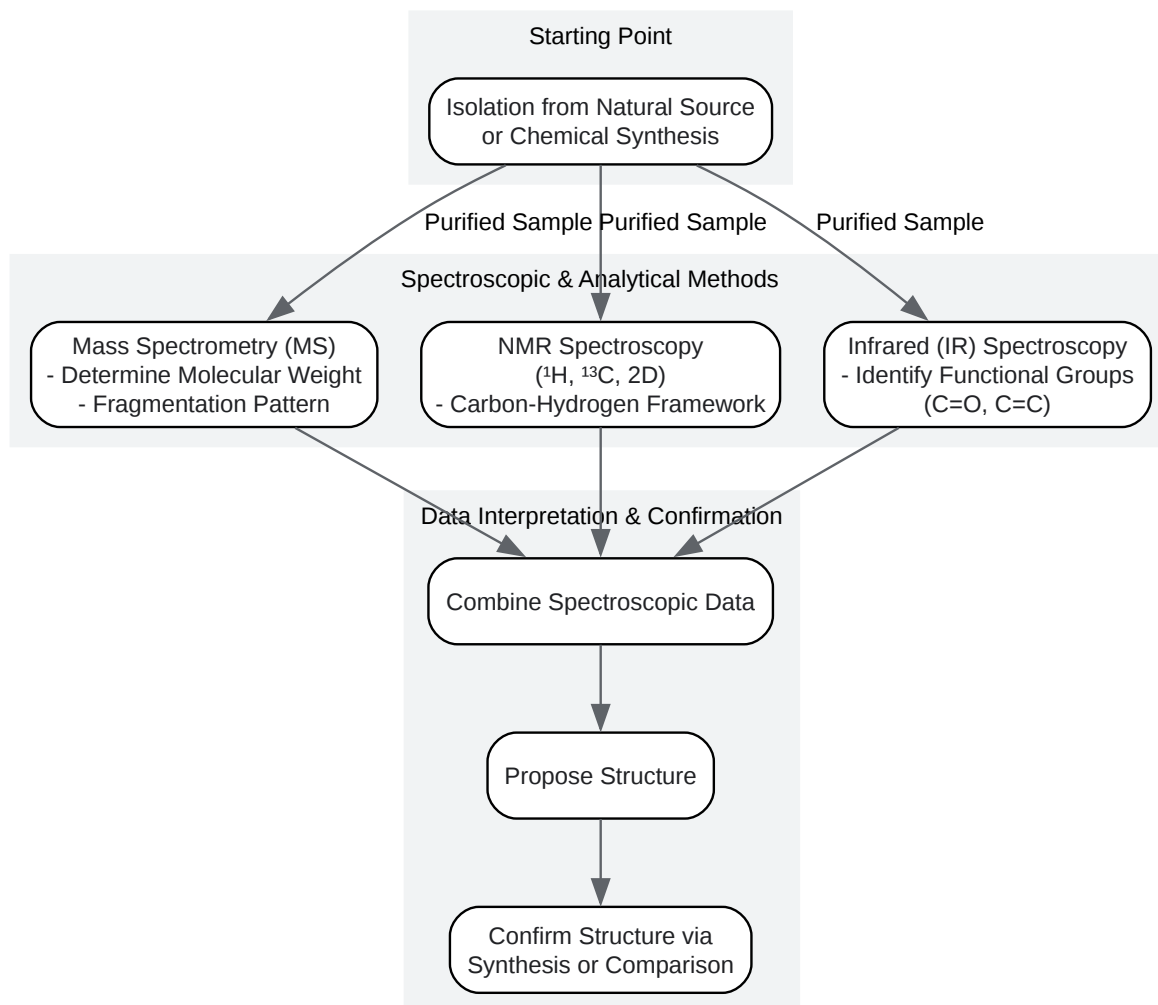
Molecular Structure of α -Damascone

The following diagram illustrates the chemical structure of α -Damascone, highlighting its key functional components.

Caption: Molecular structure of α -Damascone with key functional groups.

Workflow for Structure Elucidation

The logical process for elucidating the structure of a novel or synthesized compound like α -Damascone is outlined below.



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Caption: Logical workflow for the structure elucidation of α-Damascone.

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